

In-Depth Technical Guide: Material Safety Data Sheet for 3,4-Dimethylpentanal

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Compound of Interest

Compound Name: **3,4-Dimethylpentanal**

Cat. No.: **B100440**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **3,4-Dimethylpentanal**, synthesized from available public data. Due to the limited availability of specific experimental data for this compound, this guide incorporates information on analogous short-chain aliphatic aldehydes and standardized testing protocols to provide a thorough safety profile.

Section 1: Chemical Identification and Physical Properties

3,4-Dimethylpentanal is an organic compound classified as an aldehyde. It is important to handle this chemical with appropriate safety precautions due to its potential hazards.

Table 1: Physical and Chemical Properties of **3,4-Dimethylpentanal**

Property	Value	Source
Molecular Formula	C7H14O	LookChem[1]
Molecular Weight	114.19 g/mol	PubChem[2]
CAS Number	19353-21-0	LookChem[1]
Appearance	Colorless, oily liquid with a penetrating fruity odor (based on analogous compounds)	N/A
Boiling Point	134.5 °C at 760 mmHg	LookChem[1]
Flash Point	33.4 °C	LookChem[1]
Density	0.803 g/cm³	LookChem[1]
Vapor Pressure	8.08 mmHg at 25°C	LookChem[1]
Solubility	Slightly soluble in water; soluble in organic solvents.	CymitQuimica[3]
LogP (Octanol-Water Partition Coefficient)	1.86750	LookChem[1]

Section 2: Hazard Identification and Classification

3,4-Dimethylpentanal is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its flammability and irritant properties.

Table 2: GHS Hazard Classification for **3,4-Dimethylpentanal**

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquids	Category 3		Warning	H226: Flammable liquid and vapor. [2]
Skin Corrosion/Irritation	Category 2		Warning	H315: Causes skin irritation. [2]
Serious Eye Damage/Eye Irritation	Category 2A		Warning	H319: Causes serious eye irritation. [2]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3		Warning	H335: May cause respiratory irritation. [2]

Emergency Overview

3,4-Dimethylpentanal is a flammable liquid and vapor. It causes skin and serious eye irritation and may cause respiratory irritation.[\[2\]](#) Appropriate personal protective equipment should be worn when handling this substance to avoid direct contact and inhalation.

Section 3: Toxicology and Health Effects

While specific toxicological studies on **3,4-Dimethylpentanal** are not readily available, the toxicity of short-chain aliphatic aldehydes is well-documented. These compounds are known to be reactive electrophiles that can cause toxicity by forming adducts with biological nucleophiles.[\[3\]](#)[\[4\]](#) The primary health effects are irritation to the skin, eyes, and respiratory system.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Table 3: Toxicological Data for Analogous C7 Aldehyde (Heptanal)

Test	Species	Route	Value	Source
LD50	Rat	Oral	3200 mg/kg	The Good Scents Company[8]
LD50	Rabbit	Dermal	> 5000 mg/kg	The Good Scents Company[8]
LC50	Rat	Inhalation	> 18400 mg/m ³ /4H	The Good Scents Company[8], PubChem[9]

Health Effects:

- Inhalation: May cause respiratory tract irritation.[2] High concentrations of volatile organic compounds like aldehydes can lead to headaches, dizziness, and nausea.[5]
- Skin Contact: Causes skin irritation, which can manifest as redness, itching, and rash.[2][10] Prolonged contact may lead to dermatitis.[10]
- Eye Contact: Causes serious eye irritation, with symptoms including redness, pain, and watering.[2]
- Ingestion: Ingestion of significant amounts may be harmful.

Section 4: Experimental Protocols

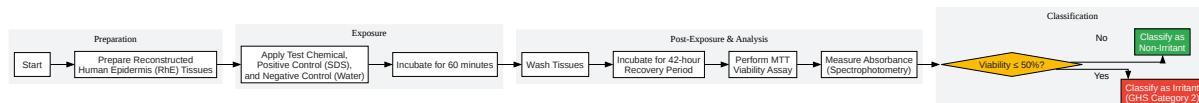
Detailed experimental protocols for the toxicological assessment of **3,4-Dimethylpentanal** are not published. However, standardized OECD guidelines are available for determining the key hazards of chemical substances.

Skin Irritation Testing (Based on OECD Guideline 439)

The in vitro skin irritation test utilizes a reconstructed human epidermis (RhE) model to assess the potential of a chemical to cause skin irritation.[11][12][13]

Methodology:

- **Tissue Culture:** Reconstructed human epidermis models are cultured to form a stratified, differentiated epidermis.
- **Chemical Exposure:** A precise amount of the test chemical (e.g., 30 μ l for liquids) is applied topically to the tissue surface.[13] A negative control (e.g., ultrapure water) and a positive control (e.g., 5% SDS) are run in parallel.[13]
- **Incubation:** The treated tissues are incubated for a defined period (e.g., 60 minutes).[13]
- **Viability Assessment:** After exposure and a post-incubation recovery period (e.g., 42 hours), cell viability is determined using a vital dye such as MTT.[13] The amount of formazan produced is proportional to the number of viable cells and is quantified spectrophotometrically.
- **Classification:** A chemical is classified as a skin irritant (UN GHS Category 2) if the tissue viability is reduced to $\leq 50\%$ of the negative control.[12][13]



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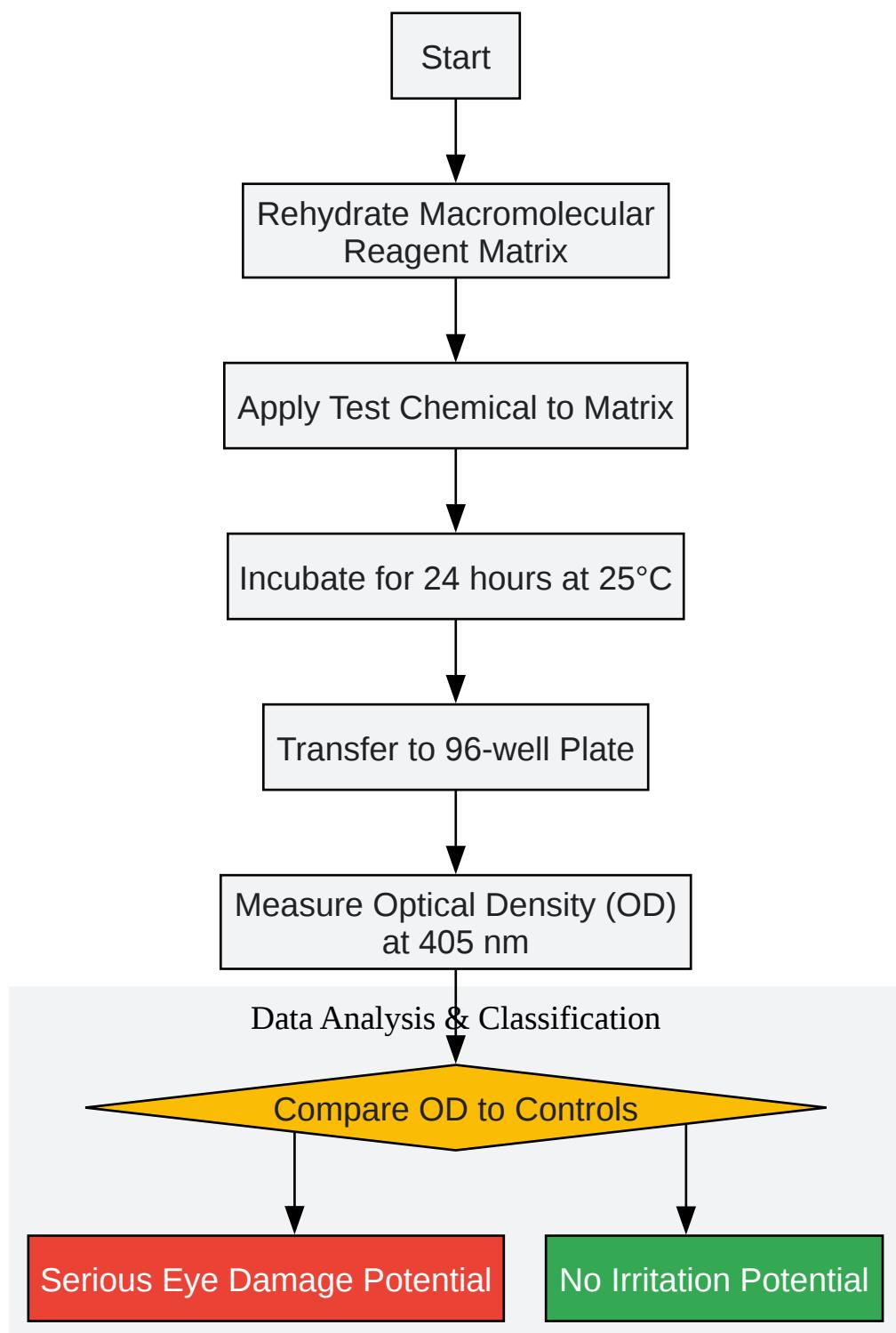
Caption: Workflow for in vitro skin irritation testing based on OECD Guideline 439.

Eye Irritation Testing (Based on OECD Guideline 496)

The Ocular Irritation® assay is an in vitro method that models changes in corneal opacity to identify chemicals that may cause serious eye damage or irritation.[2][14]

Methodology:

- Preparation: A macromolecular reagent matrix, which mimics the structure of the cornea, is rehydrated. The pH of a 10% dilution of the test substance is determined to ensure it is within the suitable range (pH 4-9).[\[2\]](#)
- Application: The test chemical is applied to the macromolecular matrix, either directly or on a membrane disc, at various doses.[\[2\]](#)
- Incubation: The matrix is exposed to the chemical for a set period (e.g., 24 hours at 25°C).[\[2\]](#)
- Analysis: The turbidity of the macromolecular reagent is measured by recording its optical density at 405 nm using a spectrophotometer.[\[2\]](#)
- Classification: An increase in turbidity indicates protein denaturation and disruption of the matrix, which correlates with the potential for eye damage.



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Caption: Workflow for in vitro eye irritation testing based on OECD Guideline 496.

Section 5: Handling and Storage

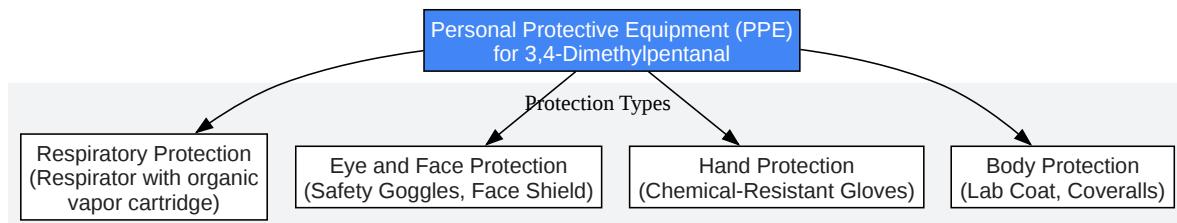
Proper handling and storage procedures are crucial to minimize the risks associated with **3,4-Dimethylpentanal**.

- Handling: Use in a well-ventilated area or under a chemical fume hood.[6][15] Avoid breathing vapors or mists.[15] Avoid contact with skin, eyes, and clothing.[15] Take precautionary measures against static discharge.[6]
- Storage: Keep container tightly closed in a dry and well-ventilated place.[6] Keep away from heat, sparks, and open flames.[6]

Section 6: Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to prevent exposure.

- Engineering Controls: Ensure adequate ventilation. Use of a chemical fume hood is recommended for handling open containers.
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[16]
 - Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or coveralls.[16]
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.[16]

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